

1-(2-Ethoxyphenyl)-2-thiourea: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **1-(2-Ethoxyphenyl)-2-thiourea**

Cat. No.: **B075213**

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Disclaimer: Publicly available safety and toxicological data for **1-(2-Ethoxyphenyl)-2-thiourea** (CAS No. 1516-38-7) is limited. This guide extrapolates information from Safety Data Sheets (SDS) and toxicological assessments of structurally related compounds, including thiourea, N-(2-Methoxyphenyl)thiourea, and other thiourea derivatives. Researchers and scientists must exercise caution and handle this compound with the understanding that the full hazard profile may not be fully characterized.

This technical guide provides an in-depth overview of the known and anticipated safety and handling precautions for **1-(2-Ethoxyphenyl)-2-thiourea**, designed for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on data from related thiourea compounds, **1-(2-Ethoxyphenyl)-2-thiourea** is anticipated to be classified as hazardous. The primary concerns include acute oral toxicity and the potential for skin sensitization.

GHS Classification (Anticipated)

| Hazard Class | Category | Hazard Statement |
|--|-----------------|---|
| Acute Toxicity, Oral | Category 3 or 4 | H301: Toxic if swallowed or H302: Harmful if swallowed |
| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction |
| Carcinogenicity | Category 2 | H351: Suspected of causing cancer[1][2] |
| Reproductive Toxicity | Category 2 | H361: Suspected of damaging fertility or the unborn child[1][2] |
| Hazardous to the Aquatic Environment, Long-Term Hazard | Category 2 | H411: Toxic to aquatic life with long lasting effects[1] |

Signal Word: Danger or Warning

Hazard Pictograms:

Physical and Chemical Properties

Specific experimental data for **1-(2-Ethoxyphenyl)-2-thiourea** is not readily available. The following table summarizes properties of the closely related N-(2-Methoxyphenyl)thiourea and the parent compound, thiourea.

| Property | N-(2-Methoxyphenyl)thiourea | Thiourea |
|-------------------|--------------------------------------|-------------------------------------|
| CAS Number | 1516-37-6 | 62-56-6 |
| Molecular Formula | C8H10N2OS | CH4N2S |
| Molecular Weight | 182.24 g/mol | 76.12 g/mol |
| Appearance | White to light yellow powder/crystal | White crystalline powder or solid |
| Melting Point | 155-157 °C[3] | 176-178 °C |
| Boiling Point | 307.3 ± 44.0 °C (Predicted) | Decomposes |
| Solubility | No data available | Soluble in water (137 g/L at 20 °C) |

Toxicological Information

Detailed toxicological studies on **1-(2-Ethoxyphenyl)-2-thiourea** have not been identified. The data below for related compounds indicates a potential for significant toxicity.

| Toxicological Endpoint | N-(2-Methoxyphenyl)thiourea | Thiourea | 1-Phenyl-2-thiourea |
|-----------------------------------|---|--|--------------------------------------|
| Acute Oral Toxicity (LD50) | LDLo (Rat): 100 mg/kg[4] | LD50 (Rat): 125-1930 mg/kg bw[5] | LD50 (Rat): 3 mg/kg[6] |
| Acute Dermal Toxicity (LD50) | No data available | LD50 (Rabbit): >2800 mg/kg bw[5] | No data available |
| Acute Inhalation Toxicity (LC50) | No data available | LC50 (Rat): >195 mg/m ³ (4 h)[2] | No data available |
| Skin Corrosion/Irritation | No specific data, but skin contact should be avoided. | Reported to be slightly irritating in animal studies. | No data available |
| Serious Eye Damage/Irritation | No specific data, but eye contact should be avoided. | May cause slight eye irritation. | No data available |
| Respiratory or Skin Sensitization | Potential for skin sensitization. | Cases of contact dermatitis have been reported in humans.[2] | May cause an allergic skin reaction. |
| Carcinogenicity | No data available | Suspected of causing cancer.[1][2] | No data available |
| Reproductive Toxicity | No data available | Suspected of damaging fertility or the unborn child.[1][2] | No data available |

Experimental Protocols

Detailed experimental protocols for the safety assessment of **1-(2-Ethoxyphenyl)-2-thiourea** are not available in the public domain. Standard OECD guidelines for testing of chemicals would be followed to determine the toxicological properties listed in the table above. For example, acute oral toxicity is typically determined using OECD Test Guideline 423.

Handling and Storage

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a lab coat or other protective clothing.
 - Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[7] Inspect gloves before use.
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be used.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust.
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]
- Remove and wash contaminated clothing before reuse.[6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Store locked up.[4][6]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

First Aid Measures

Immediate medical attention is required in case of significant exposure.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[6] |
| Skin Contact | Immediately take off all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. Seek immediate medical attention.[6] |
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6] |
| Ingestion | Call a poison control center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[6] |

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment (see Section 5).
- Avoid dust formation.
- Ensure adequate ventilation.

Environmental Precautions:

- Prevent product from entering drains.[4]
- Should not be released into the environment.[6]

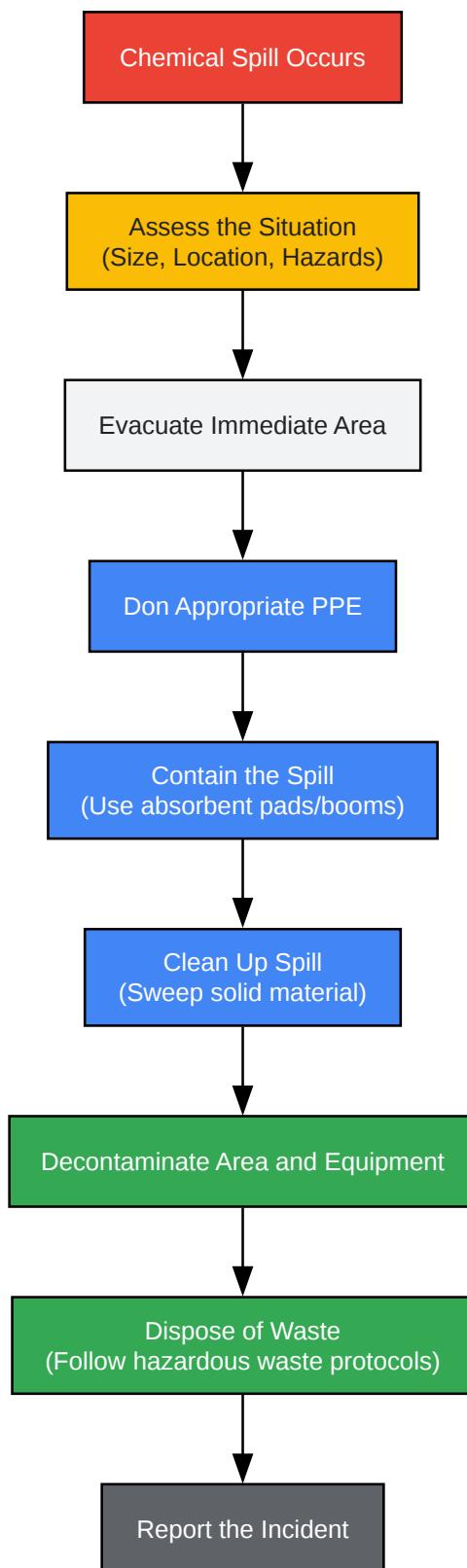
Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[6]
- Avoid generating dust.
- After cleaning, flush the area with water.

Disposal Considerations

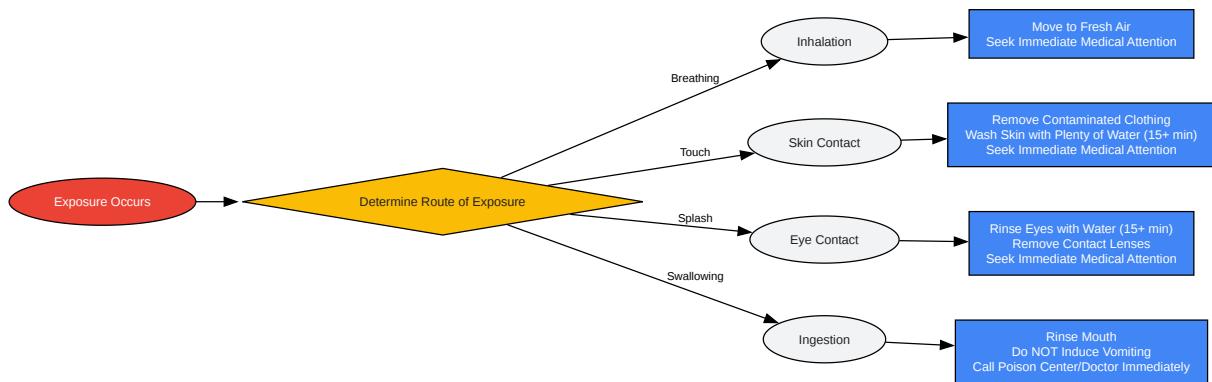
Dispose of contents and container in accordance with local, regional, and national regulations. This material may be considered a hazardous waste.

Visualizations



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Caption: Chemical Spill Response Workflow.



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Caption: First Aid Decision Tree for Exposure.

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